

5-Bromo-2,4-dimethyl-2H-indazole chemical properties

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Compound of Interest

Compound Name: 5-Bromo-2,4-dimethyl-2H-indazole

Cat. No.: B1520039

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An In-depth Technical Guide to **5-Bromo-2,4-dimethyl-2H-indazole**: Properties, Synthesis, and Applications

Introduction

5-Bromo-2,4-dimethyl-2H-indazole is a substituted indazole, a class of heterocyclic aromatic compounds featuring a fused benzene and pyrazole ring.[1] The indazole scaffold is a "privileged" structure in medicinal chemistry, meaning it frequently appears in biologically active compounds and approved drugs.[1][2] This specific derivative, with bromine and methyl substitutions, serves as a versatile intermediate and building block in the synthesis of complex molecules.[3] Its unique electronic and steric properties make it a valuable component in the development of novel pharmaceuticals, agrochemicals, and advanced materials.[3][4] This guide provides a comprehensive overview of its chemical properties, reactivity, synthesis, and key applications for researchers and drug development professionals.

Physicochemical and Structural Properties

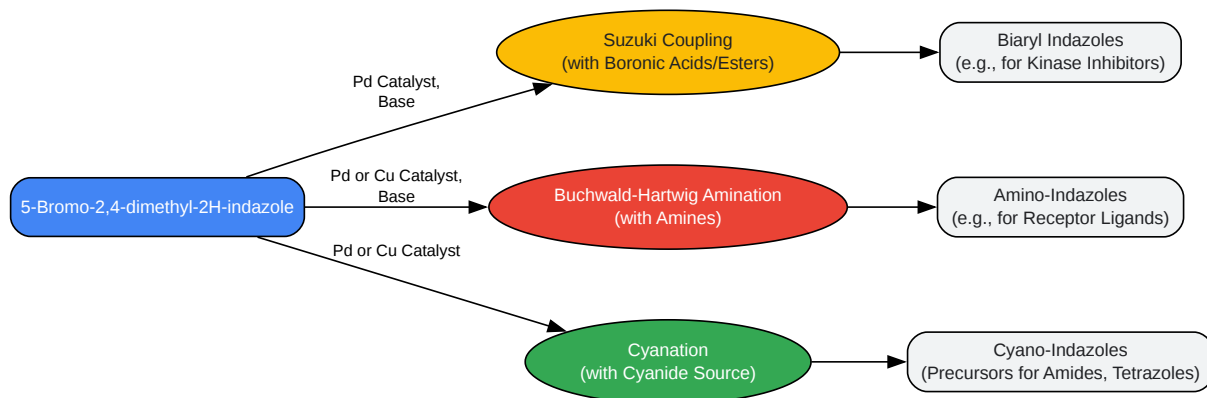
The fundamental properties of **5-Bromo-2,4-dimethyl-2H-indazole** are summarized below. These characteristics are essential for its handling, storage, and application in synthetic chemistry.

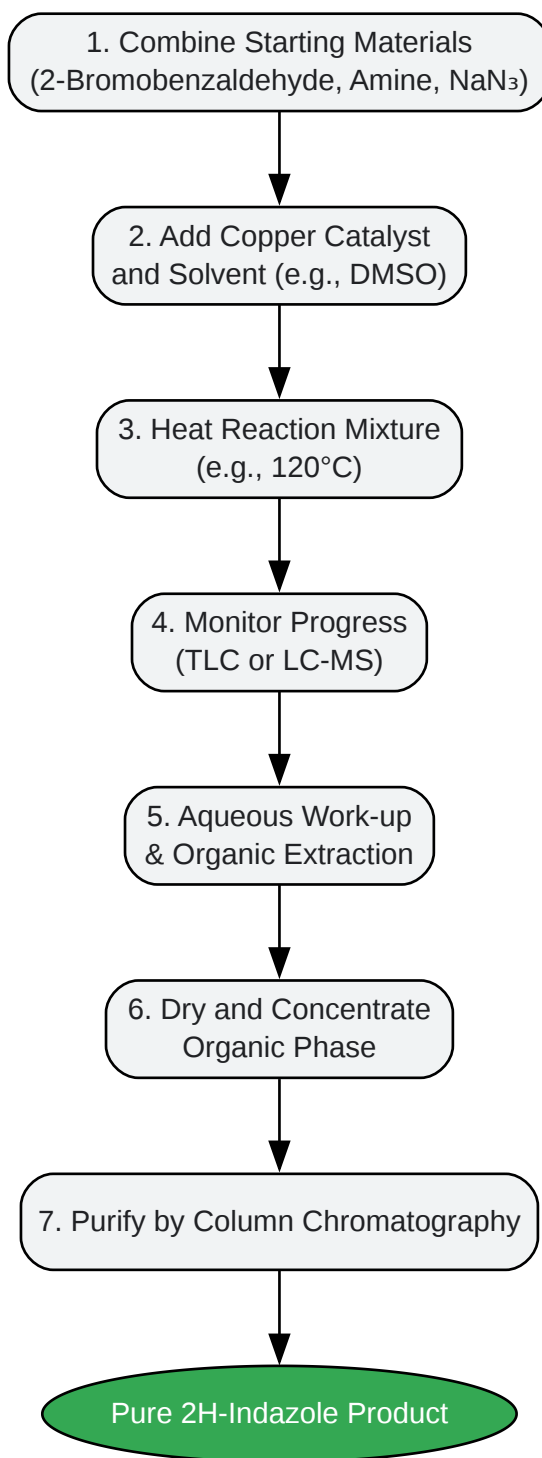
Core Chemical Data

Property	Value	Source
CAS Number	1159511-89-3	[3]
Molecular Formula	C ₉ H ₉ BrN ₂	[3]
Molecular Weight	225.09 g/mol	[3]
Appearance	Light yellow crystalline solid	[3]
Purity	≥ 95% (HPLC)	[3]
Storage Conditions	Store at 0-8°C	[3]
Boiling Point	337.2±22.0°C at 760 mmHg (Predicted)	[5]
Density	1.53±0.1 g/cm ³ (Predicted)	[5]

Molecular Structure

The structure consists of a bicyclic indazole core. A bromine atom is attached at the 5-position of the benzene ring, a methyl group at the 4-position, and another methyl group on the nitrogen at the 2-position of the pyrazole ring, defining it as a 2H-indazole tautomer. The 1H-indazole tautomer is generally more thermodynamically stable, but N-alkylation can lock the molecule into the 2H form.[1]





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